

4-Fluorobenzyl chloride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluorobenzyl chloride

Cat. No.: B032592

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An In-Depth Technical Guide to 4-Fluorobenzyl Chloride

This technical guide provides a comprehensive overview of **4-Fluorobenzyl chloride**, a pivotal intermediate in the chemical and pharmaceutical industries. Aimed at researchers, scientists, and professionals in drug development, this document outlines its core properties, synthesis, and significant applications, presenting data in a clear, accessible format.

Core Properties of 4-Fluorobenzyl Chloride

4-Fluorobenzyl chloride is a versatile organic compound valued for its role in introducing the fluorobenzyl group into molecules.^[1] This modification is a widely used strategy in medicinal chemistry to enhance the metabolic stability and bioavailability of drug candidates.^[1] The compound's reactivity is centered around the benzylic chloride, making it susceptible to nucleophilic substitution reactions.^[1]

Quantitative data and physical properties are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₆ ClF
Molecular Weight	144.57 g/mol
CAS Number	352-11-4
Appearance	Colorless to almost colorless clear liquid
Density	1.207 g/mL at 25 °C
Boiling Point	82 °C at 26 mmHg
Melting Point	-18 °C
Refractive Index	n _{20/D} 1.513
SMILES String	<chem>Fc1ccc(CCl)cc1</chem>
InChI Key	IZXWCDITFDNEBY-UHFFFAOYSA-N

Key Applications in Research and Development

4-Fluorobenzyl chloride is an essential building block across several industries, primarily due to the unique properties conferred by the fluorine atom.

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of a variety of active pharmaceutical ingredients (APIs), particularly for drugs targeting neurological disorders.^[1] The incorporation of fluorine can significantly alter a molecule's pharmacokinetic properties, including lipophilicity, binding affinity, and metabolic stability.
- **Organic Synthesis:** In organic chemistry, its primary use is to introduce the 4-fluorobenzyl moiety into complex molecules through reactions like nucleophilic substitution.^{[1][2]}
- **Agrochemical Development:** The compound is used in the formulation of next-generation pesticides and herbicides, where the fluorine atom can enhance the biological activity and environmental persistence of the agrochemical.^{[1][2]}

Synthesis of 4-Fluorobenzyl Chloride

The synthesis of **4-Fluorobenzyl chloride** can be achieved through various routes. A common laboratory-scale method involves the chlorination of 4-Fluorobenzyl alcohol. This process provides a reliable pathway to the desired product.

Experimental Protocol: Synthesis from 4-Fluorobenzyl Alcohol

The following protocol details a representative synthesis of **4-Fluorobenzyl chloride** from 4-Fluorobenzyl alcohol using benzoyl chloride in dioxane.

Materials:

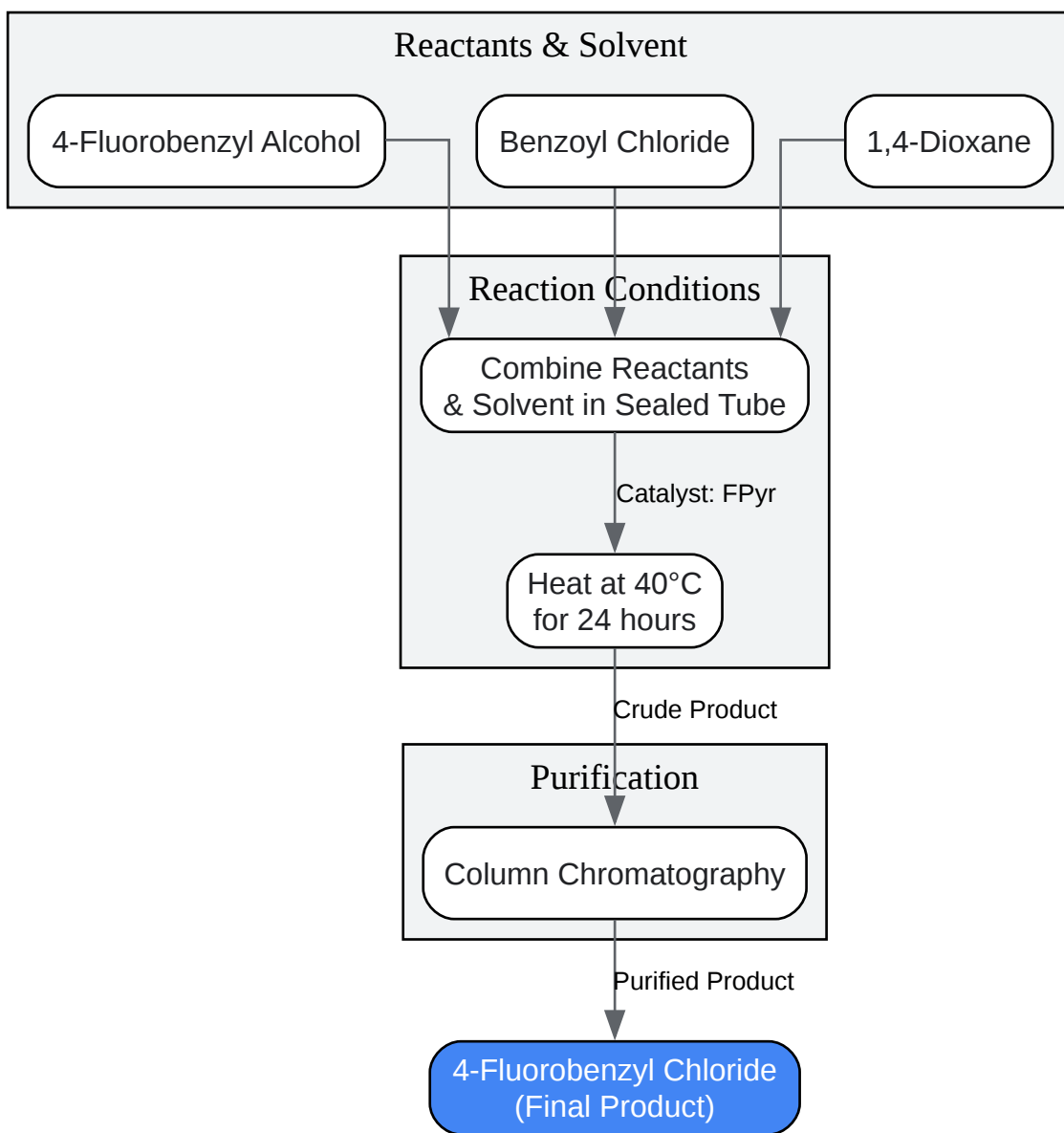
- 4-Fluorobenzyl alcohol (2.00 mmol, 1.0 equiv)
- Benzoyl chloride (2.40 mmol, 1.2 equiv)
- 1,4-Dioxane (1 mL)
- FPyr (a catalyst, 0.20 mmol, 10 mol%)

Procedure:

- A solution of 4-fluorobenzyl alcohol and FPyr in 1,4-dioxane is prepared in a sealed tube.[\[3\]](#)
- Benzoyl chloride is added to the solution.[\[3\]](#)
- The reaction mixture is heated to 40 °C and allowed to react for 24 hours.[\[3\]](#)
- Reaction completion is monitored using ¹H-NMR spectroscopy.[\[3\]](#)
- Upon completion, the crude product is purified using column chromatography on silica gel with a solvent system of Ethyl Acetate/n-Pentane (5:95) to yield **4-Fluorobenzyl chloride** as a colorless oil.[\[3\]](#)

Synthesis Workflow Diagram

The logical workflow for the synthesis of **4-Fluorobenzyl chloride** from 4-Fluorobenzyl alcohol is illustrated below.



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Caption: Workflow for the synthesis of **4-Fluorobenzyl chloride**.

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- To cite this document: BenchChem. [4-Fluorobenzyl chloride molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032592#4-fluorobenzyl-chloride-molecular-weight-and-formula]

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